

Technical Guide: Physical Properties of 3-(2-Fluorophenyl)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(2-Fluorophenyl)benzaldehyde

Cat. No.: B1333757

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(2-Fluorophenyl)benzaldehyde, with the CAS Number 676348-33-7, is an aromatic organic compound featuring a benzaldehyde moiety substituted with a 2-fluorophenyl group at the 3-position.^[1] Its alternate name is 2'-Fluoro-[1,1'-biphenyl]-3-carbaldehyde.^[1] The presence of the fluorine atom and the biphenyl structure imparts unique electronic and steric properties, making it a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. The fluorinated biphenyl scaffold is a key feature in various biologically active molecules, where the fluorine atom can enhance metabolic stability, binding affinity, and bioavailability.^{[1][2]} This technical guide provides a comprehensive overview of the known physical properties of **3-(2-Fluorophenyl)benzaldehyde**, detailed experimental protocols for their determination, and a representative workflow for its synthesis and purification.

Core Physical Properties

The physical characteristics of a compound are critical for its handling, purification, and formulation. The table below summarizes the key physical properties of **3-(2-Fluorophenyl)benzaldehyde**.

Property	Value	Reference
Molecular Formula	$C_{13}H_9FO$	[1]
Molecular Weight	200.21 g/mol	[1]
Melting Point	178-179 °C	[3]
Boiling Point	323.5 °C at 760 mmHg	[3] [4]
Density	1.173 g/cm ³	[3] [4]
Solubility	Insoluble in water; Soluble in common organic solvents such as diethyl ether, ethyl acetate, and chloroform.	Inferred from the behavior of similar aromatic aldehydes like benzaldehyde. [5] [6]

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standardized experimental methodologies for measuring the key physical properties of solid organic compounds like **3-(2-Fluorophenyl)benzaldehyde**.

Melting Point Determination

The melting point is a crucial indicator of purity for a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle (if the sample is not a fine powder)
- Thermometer

Procedure:

- Ensure the **3-(2-Fluorophenyl)benzaldehyde** sample is dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.[7]
- Place the packed capillary tube into the sample holder of the melting point apparatus.
- Heat the apparatus at a moderate rate until the temperature is about 20°C below the expected melting point (approximately 178°C).
- Decrease the heating rate to about 1-2°C per minute to ensure thermal equilibrium between the sample and the thermometer.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the last crystal melts (the end of the melting range).[7] For a pure compound, this range should be narrow, typically 0.5-1.5°C.[8]

Boiling Point Determination (Thiele Tube Method)

For high-boiling point solids, the boiling point is determined under vacuum and extrapolated to atmospheric pressure, or more commonly, a small-scale method like the Thiele tube method is employed for liquids with similar boiling points. Given the high boiling point of **3-(2-Fluorophenyl)benzaldehyde**, this would typically be measured under reduced pressure. However, a general procedure for atmospheric pressure determination using a Thiele tube is described below as it is a common technique for organic compounds.

Apparatus:

- Thiele tube
- Mineral oil
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)

- Thermometer
- Bunsen burner or microburner

Procedure:

- Place a few drops of the molten **3-(2-Fluorophenyl)benzaldehyde** into a small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Clamp the Thiele tube and insert the thermometer assembly, ensuring the mineral oil level is above the side arm.
- Gently heat the side arm of the Thiele tube with a small flame.[9][10]
- Observe a stream of bubbles emerging from the open end of the capillary tube as the liquid heats up.
- When a continuous stream of bubbles is observed, remove the heat.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[9][11]

Density Determination

The density of a solid organic compound can be determined by measuring the mass of a known volume.

Apparatus:

- Analytical balance
- Volumetric flask or pycnometer
- A solvent in which the compound is insoluble (if using displacement)

Procedure (using a pycnometer for a solid):

- Weigh a clean, dry pycnometer (W1).
- Add a sample of **3-(2-Fluorophenyl)benzaldehyde** to the pycnometer and weigh it again (W2).
- Fill the pycnometer containing the solid with a liquid of known density in which the solid is insoluble, ensuring no air bubbles are trapped. Weigh the pycnometer with the solid and the liquid (W3).
- Empty and clean the pycnometer, then fill it with only the same liquid and weigh it (W4).
- The density of the solid is calculated using the formula: $\text{Density} = [(W2 - W1) * \text{Density of liquid}] / [(W4 - W1) - (W3 - W2)]$

A simpler method involves measuring the volume of a known mass of the solid by displacement of a liquid in which it is insoluble in a graduated cylinder.[12][13]

Solubility Determination

A qualitative assessment of solubility in various solvents is often sufficient for many applications.

Apparatus:

- Small test tubes
- Graduated pipettes or droppers
- A range of solvents (e.g., water, ethanol, diethyl ether, acetone, toluene, dichloromethane)

Procedure:

- Place approximately 20-30 mg of **3-(2-Fluorophenyl)benzaldehyde** into a small test tube.
- Add 1 mL of the chosen solvent to the test tube.
- Vigorously shake or vortex the test tube for 10-20 seconds.[14]

- Observe if the solid has dissolved completely. If not, gently warm the mixture to see if solubility increases with temperature.
- Record the compound as "soluble," "sparingly soluble," or "insoluble" in the tested solvent at both room temperature and upon heating.[4]
- Based on the principle of "like dissolves like," **3-(2-Fluorophenyl)benzaldehyde**, being a relatively non-polar aromatic compound, is expected to be soluble in non-polar organic solvents and insoluble in polar solvents like water.[5][14]

Synthesis and Purification Workflow

The primary synthetic route to biphenyl compounds such as **3-(2-Fluorophenyl)benzaldehyde** is the Suzuki-Miyaura cross-coupling reaction.[1][15] This palladium-catalyzed reaction forms a carbon-carbon bond between an organoboron compound and an organohalide. A typical workflow for the synthesis and subsequent purification is illustrated below.



[Click to download full resolution via product page](#)

Caption: A representative workflow for the synthesis and purification of **3-(2-Fluorophenyl)benzaldehyde**.

Biological Activity Context

While specific signaling pathways for **3-(2-Fluorophenyl)benzaldehyde** are not extensively documented in publicly available literature, the fluorinated biphenyl scaffold is of significant interest in medicinal chemistry. Biphenyl derivatives are known to exhibit a wide range of biological activities, including antibacterial, antifungal, anticancer, and anti-inflammatory properties.[16] The introduction of fluorine atoms can modulate a molecule's pharmacokinetic and pharmacodynamic properties. For instance, fluorination can enhance metabolic stability by blocking sites of oxidation and can improve binding affinity to target proteins.[1] Some fluorinated biphenyl derivatives have been investigated as non-nucleoside reverse transcriptase inhibitors for HIV.[2] Therefore, it is plausible that **3-(2-**

Fluorophenyl)benzaldehyde could serve as a precursor for compounds with interesting biological activities, warranting further investigation in drug discovery programs.

Conclusion

This technical guide has provided a detailed overview of the physical properties of **3-(2-Fluorophenyl)benzaldehyde**, along with standardized protocols for their experimental determination. The provided synthesis and purification workflow offers a general framework for obtaining this compound in a laboratory setting. While specific biological data is limited, the structural motifs present in **3-(2-Fluorophenyl)benzaldehyde** suggest its potential as a valuable building block for the synthesis of novel therapeutic agents. This information is intended to support researchers and scientists in their work with this versatile chemical intermediate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Thermometric determination of aromatic aldehydes - Analyst (RSC Publishing) [pubs.rsc.org]
- 2. Development of fluorine-substituted NH₂-biphenyl-diarylpyrimidines as highly potent non-nucleoside reverse transcriptase inhibitors: Boosting the safety and metabolic stability - PMC [pmc.ncbi.nlm.nih.gov]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. Benzaldehyde | C₆H₅CHO | CID 240 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 9. vijaynazare.weebly.com [vijaynazare.weebly.com]

- 10. chem.libretexts.org [chem.libretexts.org]
- 11. byjus.com [byjus.com]
- 12. chm.uri.edu [chm.uri.edu]
- 13. legacy.babcock.edu.ng [legacy.babcock.edu.ng]
- 14. chem.ws [chem.ws]
- 15. pubs.acs.org [pubs.acs.org]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of 3-(2-Fluorophenyl)benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1333757#physical-properties-of-3-2-fluorophenyl-benzaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com